

An In-depth Technical Guide to the Safety and Handling of Pentyl Isobutyrate

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Compound of Interest

Compound Name: Pentyl isobutyrate

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **pentyl isobutyrate** (also known as isobutyric acid, pentyl ester or amyl isobutyrate). The information is intended for professionals in research and development who may handle this chemical. This guide collates critical data on its physical and chemical properties, potential hazards, handling protocols, and emergency procedures.

Chemical Identification

Pentyl isobutyrate is a carboxylic ester characterized by a fruity aroma.

Identifier	Value
Chemical Name	Pentyl 2-methylpropanoate[1][2][3]
Synonyms	Isobutyric acid, pentyl ester; Amyl isobutyrate; n-Pentyl isobutyrate[1][2]
CAS Number	2445-72-9[1][2][3]
Molecular Formula	C9H18O2[1][2][3]
Molecular Weight	158.24 g/mol [1][3]
Chemical Structure	InChI=1S/C9H18O2/c1-4-5-6-7-11-9(10)8(2)3/h8H,4-7H2,1-3H3[2]

Physical and Chemical Properties

The physical and chemical properties of **pentyl isobutyrate** are summarized below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Appearance	Colorless liquid[4]	[4]
Boiling Point	162 - 176.5 °C	[1][4]
Flash Point	56 - 59.4 °C	[1][4]
Density	0.857 - 0.874 g/cm ³	[1][4]
Melting Point	-73 °C (estimate)	[1]
Vapor Pressure	1.09 mmHg at 25°C	[1]
Solubility	Insoluble in water; Soluble in alcohol and ethers.	[5]
LogP (o/w)	2.38	[1]

Hazard Identification and Toxicity

While **pentyl isobutyrate** is not classified as hazardous under GHS criteria in many reports, it is considered a flammable liquid.[3][4][6] Detailed toxicological data is limited.

GHS Classification: Flammable Liquid, Category 3.[4] Signal Word: Warning.[4] Hazard Statement: Flammable liquid and vapor.[4]

Toxicity Data	Value
Oral/Parenteral Toxicity	Not determined[6]
Dermal Toxicity	Not determined[6]
Inhalation Toxicity	Not determined[6]

Note: The toxicological properties have not been fully investigated.[4] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[4]

Safe Handling and Storage

Proper handling and storage procedures are critical to ensure safety in the laboratory.

Handling:

- Avoid contact with skin, eyes, and clothing.[4]
- Avoid ingestion and inhalation.[4]
- Keep away from open flames, hot surfaces, and sources of ignition.[4][7]
- Use only non-sparking tools.[4][7]
- Take precautionary measures against static discharges.[4][7]
- Ensure adequate ventilation, especially in confined areas. Use explosion-proof electrical and ventilating equipment.[4]

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[4][7]
- Keep away from heat, sparks, and flame.[4][7]
- Store in a corrosives area if necessary, away from incompatible materials.[7]
- Incompatible Materials: Strong oxidizing agents, bases, and reducing agents.[4][7]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **pentyl isobutyrate**.

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (8-inch minimum). Use equipment tested and approved under standards like NIOSH (US) or EN 166 (EU).[8]

- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use in accordance with good laboratory practices.[8]
- Body Protection: Wear flame-retardant antistatic protective clothing.[9]
- Respiratory Protection: If ventilation is inadequate, use a respirator with an appropriate filter for organic vapors.

Emergency and First-Aid Procedures

Immediate action is required in case of accidental exposure.

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If symptoms persist, call a physician.[7]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower.[4][7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[7][9]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical assistance.[7]

Fire-Fighting and Spill Management

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use CO₂, dry chemical, or alcohol-resistant foam.[4][7][8]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air, especially at elevated temperatures.[9]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[8]

Spill Management:

- Ensure adequate ventilation and remove all sources of ignition.^[7]
- Evacuate personnel to safe areas.^[7]
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[8]
- Contain and collect spillage with non-combustible absorbent material (e.g., sand, earth, vermiculite) and place in a container for disposal according to local regulations.^[7]

Experimental Protocols

Detailed experimental data for **pentyl isobutyrate** is not widely published. The following are generalized protocols for key safety-related experiments.

A. Flash Point Determination (Closed-Cup Method)

This protocol describes a generalized method, such as the Pensky-Martens closed-cup test (ASTM D93), to determine the flash point of a flammable liquid.

- Apparatus: A closed-cup flash point tester, consisting of a test cup, lid, shutter, ignition source, and heating mechanism.
- Procedure:
 1. Pour the sample of **pentyl isobutyrate** into the test cup to the marked level.
 2. Place the lid on the cup and begin stirring at a specified rate.
 3. Apply heat to the sample at a slow, constant rate.
 4. At prescribed temperature intervals, apply the ignition source by opening the shutter.
 5. The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a distinct flash inside the cup.
 6. Record the temperature.

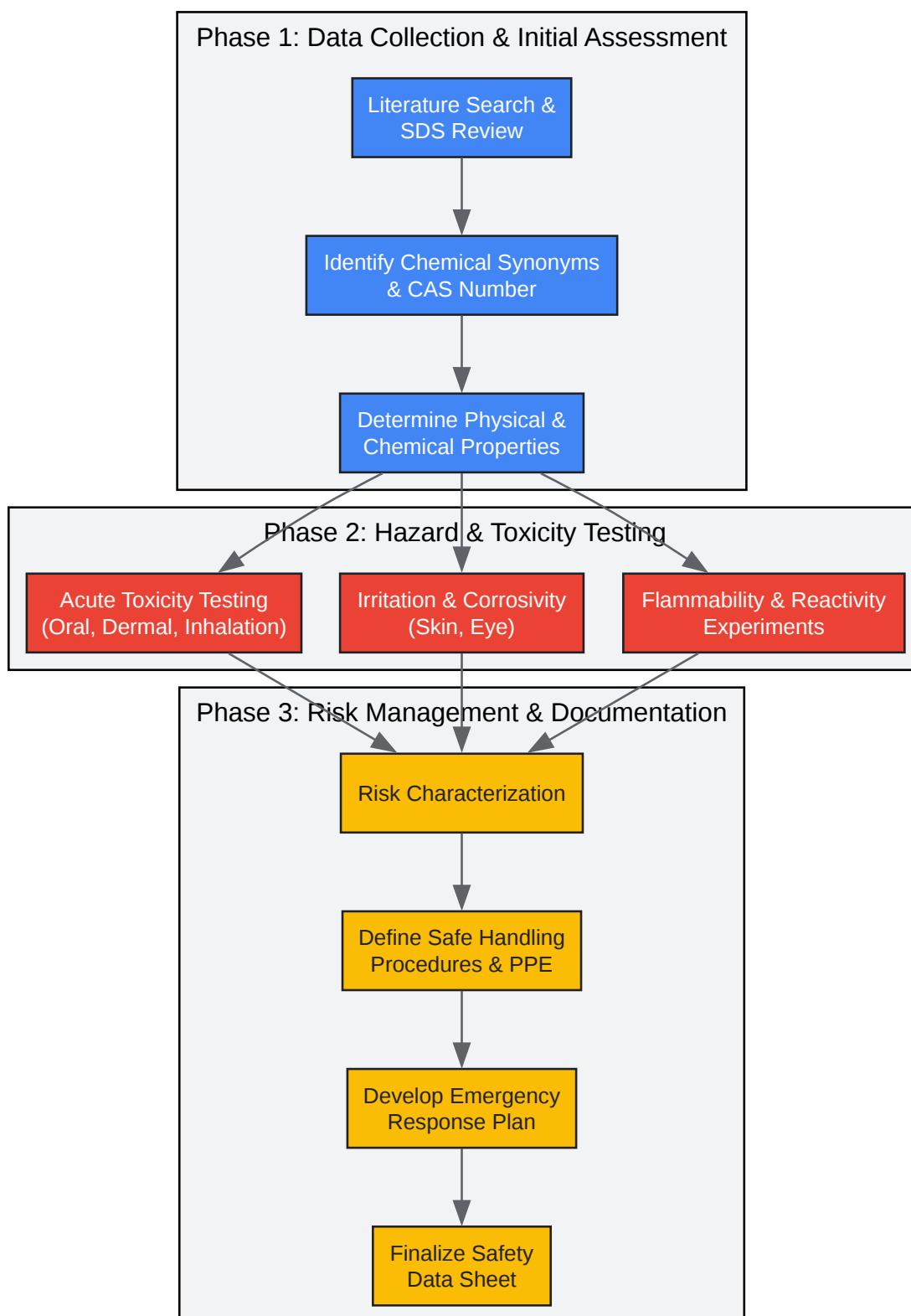
B. Acute Oral Toxicity (LD50) - General Guideline (e.g., OECD 420)

This protocol outlines the general "Fixed Dose Procedure" for assessing acute oral toxicity.

- Principle: It is a stepwise procedure using a small number of animals (typically rats). The method aims to identify a dose causing evident toxicity but not mortality to estimate the LD50 range.
- Procedure:
 1. Healthy, young adult rodents are fasted prior to dosing.
 2. A starting dose (e.g., 300 mg/kg) of **pentyl isobutyrate** is administered by gavage to a single animal.
 3. The animal is observed for signs of toxicity and mortality for up to 14 days.
 4. If the animal survives, four additional animals are dosed sequentially at the same level.
 5. If the first animal dies, the next animal is dosed at a lower level (e.g., 50 mg/kg).
 6. The outcome (survival or death) determines the subsequent dosing level for the next animal.
 7. The LD50 is determined based on the statistical analysis of the dose-response relationship observed.

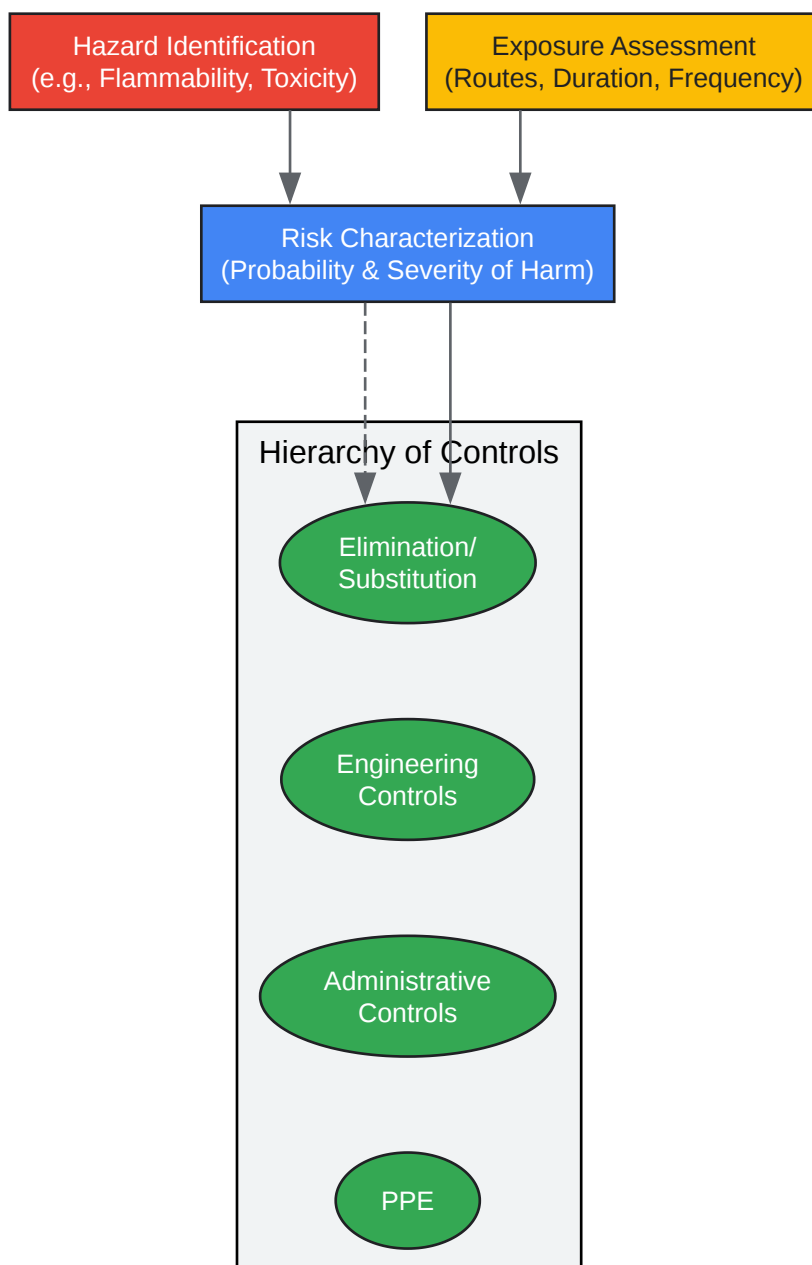
Visualizations

The following diagrams illustrate key workflows and logical relationships in chemical safety assessment.



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Caption: Experimental workflow for chemical safety assessment.



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Caption: Logical relationship for hazard management.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations.

- **Waste Disposal Methods:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[4] Contact a licensed professional waste disposal service to dispose of this material.[8]
- **Contaminated Packaging:** Dispose of as unused product.[8] Do not reuse empty containers.

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References

- 1. Pentyl isobutyrate | lookchem [lookchem.com]
- 2. Propanoic acid, 2-methyl-, pentyl ester [webbook.nist.gov]
- 3. Amyl isobutyrate | C₉H₁₈O₂ | CID 75554 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. Isobutyl isobutyrate | C₈H₁₆O₂ | CID 7351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-pentyl isobutyrate, 54340-93-1 [thegoodscentscompany.com]
- 7. fishersci.com [fishersci.com]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
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